

Isogeraniol molecular formula and molecular weight

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Compound of Interest

Compound Name: *Isogeraniol*
Cat. No.: B1238688

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Isogeraniol: Molecular Properties

This technical summary outlines the fundamental molecular properties of **Isogeraniol**, a monoterpenoid alcohol. The following data has been compiled from established chemical databases and is intended for use by researchers, scientists, and professionals in the field of drug development and chemical analysis.

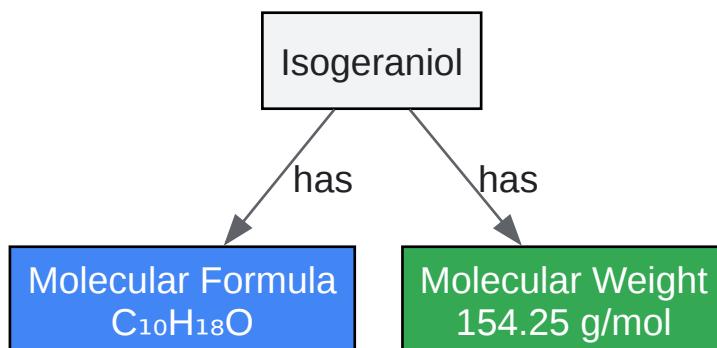
Molecular Data Summary

The core molecular identifiers for **Isogeraniol** are presented below. This data is essential for analytical calculations, including stoichiometry, reaction kinetics, and formulation development.

Property	Value
Molecular Formula	$C_{10}H_{18}O$ [1][2][3][4]
Molecular Weight	154.25 g/mol [2][3]

Logical Relationship of Molecular Properties

The diagram below illustrates the direct relationship between the chemical compound **Isogeraniol** and its primary molecular identifiers. This workflow is fundamental to chemical characterization, where the identity of a compound is intrinsically linked to its specific molecular formula and corresponding molecular weight.



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Figure 1. Relationship between **Isogeraniol** and its molecular properties.

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References

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